

A Comprehensive Technical Guide to the Safe Handling of 3-Phenoxybenzoyl Chloride

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Compound of Interest

Compound Name: *3-Phenoxybenzoyl chloride*

Cat. No.: B1349976

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides critical safety information and detailed handling precautions for **3-Phenoxybenzoyl chloride**. The following sections outline the associated hazards, proper handling procedures, emergency responses, and disposal methods to ensure the safe use of this chemical in a laboratory setting.

Chemical Identification and Properties

3-Phenoxybenzoyl chloride is a corrosive liquid that requires careful handling.^[1] Below is a summary of its key physical and chemical properties.

Property	Value
CAS Number	3586-15-0 ^[1]
Molecular Formula	C ₁₃ H ₉ ClO ₂ ^[2]
Molecular Weight	232.66 g/mol ^[2]
Appearance	Clear colorless to light yellow liquid
Boiling Point	330 °C at 760 mmHg ^[2]
Density	1.247 g/cm ³ ^[2]
Flash Point	122.4 °C ^[2]

Hazard Identification and Classification

3-Phenoxybenzoyl chloride is classified as a hazardous substance. It is crucial to understand its potential dangers before handling.

Hazard Classification	Category	GHS Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[3]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage[1][3]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage
Specific target organ toxicity (single exposure)	Category 3	May cause respiratory irritation[1]

Signal Word: Danger[1]

Safe Handling and Experimental Protocols

Adherence to strict safety protocols is mandatory when working with **3-Phenoxybenzoyl chloride**. The following procedures outline the necessary steps for safe handling, from preparation to disposal.

Engineering Controls

- Ventilation: All work with **3-Phenoxybenzoyl chloride** must be conducted in a certified chemical fume hood to minimize inhalation exposure.[1]
- Emergency Equipment: A safety shower and eyewash station must be readily accessible in the immediate work area.[4]

Personal Protective Equipment (PPE)

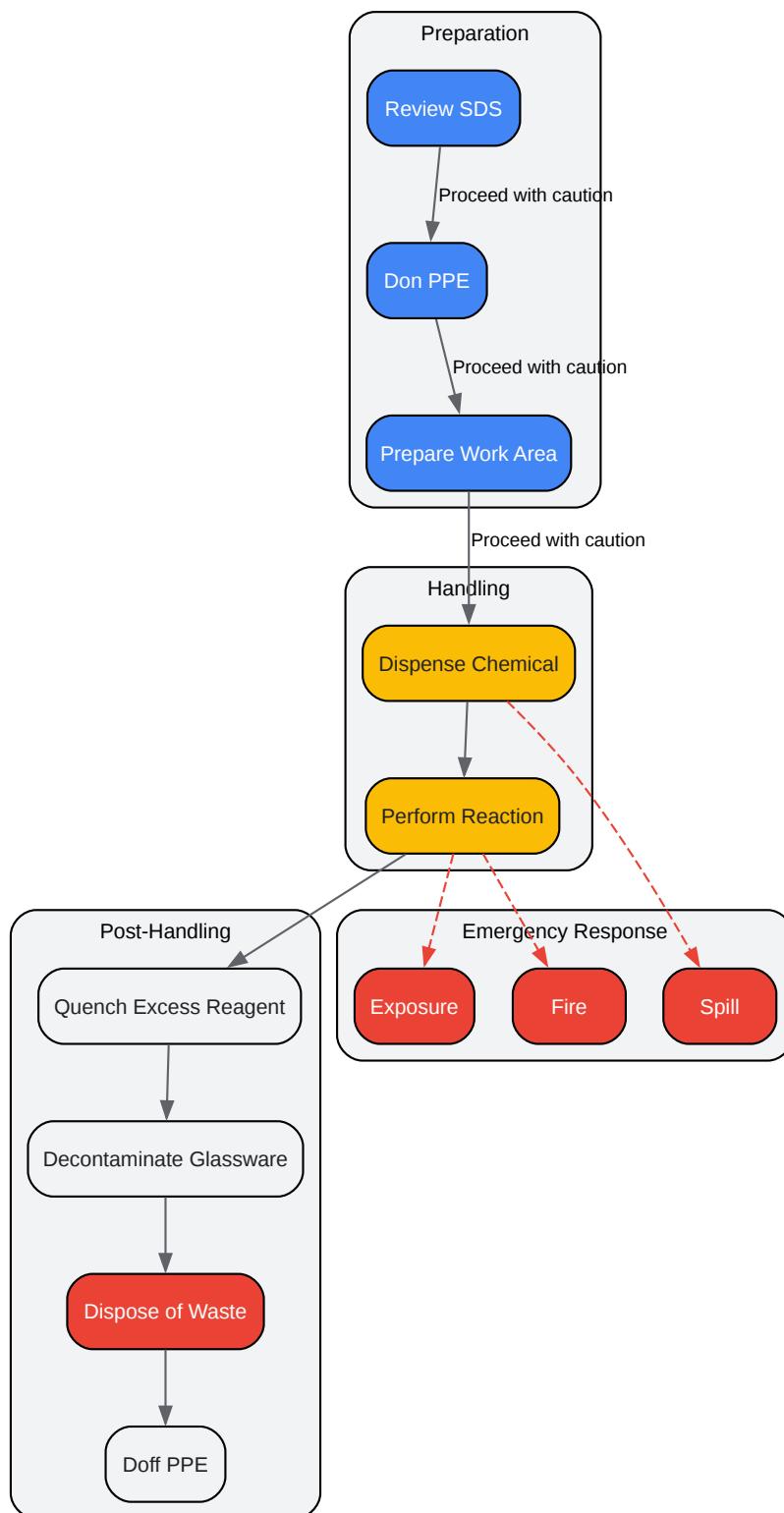
A comprehensive range of PPE is required to prevent contact with this corrosive chemical.

PPE Type	Specification
Eye and Face Protection	Chemical safety goggles and a face shield.[5]
Hand Protection	Butyl-rubber gloves are recommended.[5]
Skin and Body Protection	A flame-resistant lab coat, fully buttoned, along with full-length pants and closed-toe shoes.[5]
Respiratory Protection	A NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases should be used if there is a risk of inhalation.[1]

Experimental Workflow for Safe Handling

The following diagram illustrates the logical workflow for safely handling **3-Phenoxybenzoyl chloride**.

Safe Handling Workflow for 3-Phenoxybenzoyl Chloride

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Safe Handling Workflow

First-Aid Measures

In the event of exposure, immediate action is critical.

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention. [1]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention. [1]
Eye Contact	Immediately rinse eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1]

Fire-Fighting Measures

3-Phenoxybenzoyl chloride is a combustible liquid.

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[1\]](#)
- Unsuitable Extinguishing Media: Do NOT use water, as it reacts violently with **3-Phenoxybenzoyl chloride**, liberating toxic gas.[\[1\]](#)
- Specific Hazards: Thermal decomposition can produce irritating and toxic gases, including hydrogen chloride, carbon monoxide, and carbon dioxide.[\[1\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)

Accidental Release Measures

In case of a spill, follow these procedures:

- Evacuate: Immediately evacuate personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Containment: Absorb the spill with an inert, non-combustible material such as dry sand or earth. Do not use combustible materials like sawdust.
- Collection: Collect the absorbed material into a suitable container for disposal.
- Decontamination: Clean the spill area thoroughly.

Storage and Disposal

Proper storage and disposal are crucial to maintain a safe laboratory environment.

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated area away from incompatible materials such as water, strong bases, alcohols, and oxidizing agents.[\[6\]](#)
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Do not dispose of down the drain.

Stability and Reactivity

- Reactivity: Reacts violently with water.[\[1\]](#)
- Chemical Stability: Stable under recommended storage conditions.
- Conditions to Avoid: Exposure to moist air or water.[\[7\]](#)
- Incompatible Materials: Water, strong oxidizing agents, strong bases, and alcohols.[\[7\]](#)
- Hazardous Decomposition Products: Hydrogen chloride, carbon monoxide, and carbon dioxide.[\[1\]](#)

This guide is intended to provide comprehensive safety information for the handling of **3-Phenoxybenzoyl chloride**. Always refer to the most current Safety Data Sheet (SDS) provided by the manufacturer before use and adhere to all institutional safety protocols.

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